

Technical Guide: Characterization of 7-Bromospiro[2.5]octan-6-one

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Compound of Interest

Compound Name: 7-Bromospiro[2.5]octan-6-one

CAS No.: 2375269-65-9

Cat. No.: B2993779

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Molecule Profile & Significance

Compound: **7-Bromospiro[2.5]octan-6-one** Formula: C

H

BrO Molecular Weight: 203.08 g/mol (based on

Br) Structure: A spirocyclic ketone featuring a cyclopropane ring spiro-fused to a cyclohexane ring, with a bromine atom at the

-position relative to the carbonyl.[1]

Core Utility

This compound serves as a critical "hinge" intermediate.[1] The spiro[2.5]octane skeleton provides conformational rigidity desirable in drug discovery (reducing entropic penalty upon binding), while the

-bromo ketone functionality allows for:

- Nucleophilic Substitution: Introduction of heteroatoms (N, O, S) to build complex ligands.[1]
- Elimination: Generation of
 - unsaturated ketones (enones).[1]
- Favorskii Rearrangement: Ring contraction sequences.

Synthesis & Experimental Context

To understand the spectral impurities, one must understand the genesis of the sample. The compound is typically synthesized via the electrophilic

-bromination of the parent ketone.

Reaction Scheme (Graphviz)[1]



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Mass Spectrometry (MS): The Isotopic Fingerprint

The most definitive confirmation of this compound is the isotopic signature of bromine.[1] Unlike the parent ketone (MW ~124), the brominated product will display a distinct doublet pattern.[1]

Key Diagnostic Features

Ion Type	m/z Value	Relative Intensity	Interpretation
Molecular Ion (M)	202	100%	Br isotopologue
Isotope Peak (M+2)	204	~98%	Br isotopologue (1:1 ratio is diagnostic)
Fragment [M-Br]	123	High	Loss of Br atom (formation of acylium/spiro cation)
Fragment [M-CO]	174/176	Low	Loss of Carbon Monoxide (typical of cyclic ketones)
Base Peak	~79/81	High	Bromide ion or HBr loss

Mechanistic Insight: The stability of the spiro-cyclopropane ring is generally maintained under EI (Electron Ionization) conditions, but the loss of the bromine atom is the primary fragmentation pathway, often leading to a cation at m/z 123 that resembles the parent ketone minus a proton.^[1]

Infrared Spectroscopy (IR): The Carbonyl Shift

IR provides a rapid "yes/no" confirmation of the reaction's success by monitoring the carbonyl stretching frequency.^[1]

The -Halo Effect

In cyclic ketones, the introduction of an electronegative halogen at the

-position creates a field effect that opposes the C=O dipole, increasing the bond order and shifting the absorption to a higher frequency (wavenumber).^[1]

- Parent Ketone (Spiro[2.5]octan-6-one):

^[1]

- Target (7-Bromo derivative):

[1]

IR Data Summary

Functional Group	Frequency (cm ⁻¹)	Diagnostic Note
C=O[1] Stretch	1735 ± 5	Primary Indicator. Shifted +20 cm from parent.[1]
Cyclopropane C-H	3000 - 3080	Weak, sharp peaks.[1] distinctive of the spiro ring.
C-H Stretch (sp ³)	2850 - 2950	Standard cyclohexane ring vibrations.
C-Br Stretch	600 - 700	Fingerprint region.[1] often obscured but visible as a new band.[1]

Nuclear Magnetic Resonance (NMR)

NMR is the gold standard for determining regiochemistry (where the Br added) and stereochemistry.[1]

¹H NMR (Proton)

The symmetry of the parent spiro[2.5]octan-6-one is broken upon bromination.[1]

- Parent Symmetry: The protons at C5 and C7 are equivalent.[1]
- Product Asymmetry: C7 now bears a Bromine and a single Methine proton.[1] C5 remains a Methylene group.[2]

Position	Shift (, ppm)	Multiplicity	Integration	Assignment Logic
H-7	4.40 - 4.65	dd or t	1H	The "Smoking Gun". The -proton is strongly deshielded by the geminal Br and the adjacent Carbonyl.[1] Multiplicity depends on coupling with H-8 protons.
H-5 (a,b)	2.40 - 2.80	m	2H	-protons on the non-brominated side.[1] Slightly deshielded and diastereotopic due to the new chiral center at C7.
H-8 (a,b)	1.80 - 2.20	m	2H	-protons adjacent to the Br-bearing carbon.[1]
H-4 (a,b)	1.60 - 1.90	m	2H	-protons distal to the Br.[1]
Spiro (C1, C2)	0.30 - 0.70	m	4H	Scaffold Integrity. High-field signals confirm the cyclopropane ring is intact.[1]

May split into complex multiplets due to loss of symmetry.
[1]

C NMR (Carbon)

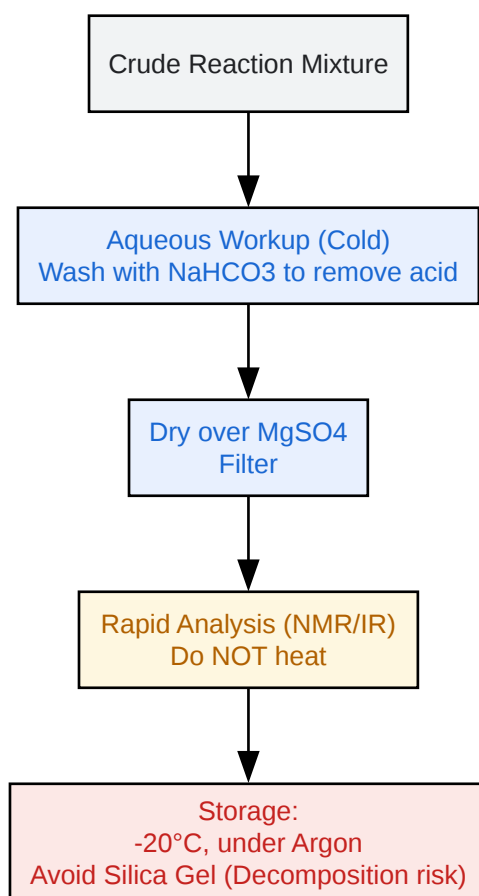
Carbon Type	Shift (, ppm)	Assignment
C=O[1] (C6)	202 - 206	Carbonyl carbon.[1] Slightly shielded relative to parent (~210) due to inductive effect of Br.
C-Br (C7)	50 - 58	-Carbon bearing the bromine. [1] Significant downfield shift from unsubstituted CH .[1]
Spiro Quaternary (C3)	20 - 30	The quaternary spiro center.[1]
Cyclopropane (C1, C2)	5 - 15	Characteristic high-field resonance.[1]

Experimental Protocol: Handling & Storage

Safety Warning:

-Halo ketones are potent lachrymators (tear gas agents) and skin irritants.[1] All operations must be performed in a functioning fume hood.[1]

Recommended Workflow (Graphviz)



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Critical "Self-Validating" Steps

- The "Color" Check: The pure compound should be a colorless to pale yellow oil.^[1] A darkening to orange/brown indicates the elimination of HBr and formation of the conjugated enone (spiro[2.5]oct-7-en-6-one).^[1]
- The NMR "Integrity" Check: Integrate the region 0.3–0.7 ppm (4H) against the region 4.4–4.6 ppm (1H).^[1] A ratio of exactly 4:1 confirms the spiro ring is intact and mono-bromination has occurred.

References

- Synthesis of Parent Scaffold: Yao, H., et al. (2015).^[1] "Synthesis of spiro[2.5]octa-4,7-dien-6-one with consecutive quaternary centers via 1,6-conjugate addition induced dearomatization of para-quinone methides." Chemical Communications.^[1]

- General Alpha-Bromination Methodology: Djerassi, C. (1948).^[1] "Brominations with N-Bromosuccinimide and Related Compounds. The Wohl-Ziegler Reaction." Chemical Reviews. ^[1]
- Spectral Data Comparison (Parent Ketone): "Spiro[2.5]octan-6-one."^[1] PubChem Compound Summary. National Center for Biotechnology Information. ^[1]
- Mechanistic Insight on Spiro-Ring Stability: Uebel, J.J., & Martin, J.C. (1964).^[1] "Proton magnetic resonance spectra and conformational properties of spiro[2.5]octan-6-ol." Journal of the American Chemical Society.^[1]^[3] ^[1]

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Sources

- 1. EP3191441B1 - Novel process for preparation of spiro[2.5]octane-5,7-dione and spiro[3.5]nonane-6,8-dione - Google Patents [patents.google.com]
- 2. 1-Oxaspiro[2.5]octane | C7H12O | CID 9100 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Redirecting [linkinghub.elsevier.com]
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